

# Technical Guide: Safety and Handling of 1-Acetyl-5-fluoro-1H-indazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Acetyl-5-fluoro-1H-indazole

Cat. No.: B598338

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information. A specific Safety Data Sheet (SDS) for "**1-Acetyl-5-fluoro-1H-indazole**" was not publicly available at the time of this writing. The information herein is largely extrapolated from data on the closely related parent compound, "5-Fluoro-1H-indazole." The addition of an acetyl group may alter the physical, chemical, and toxicological properties. All handling of this chemical should be conducted by trained personnel in a controlled laboratory setting with appropriate personal protective equipment.

## Introduction

**1-Acetyl-5-fluoro-1H-indazole** is a fluorinated indazole derivative. Indazole-containing compounds are of significant interest in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties.<sup>[1][2][3]</sup> Given their potent pharmacological effects, it is crucial to handle these compounds with a thorough understanding of their potential hazards. This guide outlines the known safety precautions and handling procedures based on available data for structurally similar compounds.

## Hazard Identification and Classification

While a specific GHS classification for **1-Acetyl-5-fluoro-1H-indazole** is not available, the parent compound, 5-Fluoro-1H-indazole, is classified as follows. It is prudent to assume that

the acetylated derivative shares these or similar hazards.

GHS Classification (based on 5-Fluoro-1H-indazole):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <a href="#">[4]</a> <a href="#">[5]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. <a href="#">[4]</a> <a href="#">[6]</a>
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation. <a href="#">[4]</a> <a href="#">[6]</a>
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation. <a href="#">[4]</a> <a href="#">[6]</a>

Signal Word: Warning[\[4\]](#)[\[5\]](#)

Pictograms (based on 5-Fluoro-1H-indazole):



## Physical and Chemical Properties

Specific data for **1-Acetyl-5-fluoro-1H-indazole** is limited. The following data is for the parent compound, 5-Fluoro-1H-indazole, and should be used as an estimate.

Property	Value (for 5-Fluoro-1H-indazole)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> FN <sub>2</sub>
Molecular Weight	136.13 g/mol <a href="#">[5]</a>
Appearance	Solid <a href="#">[5]</a>
Melting Point	119-125 °C <a href="#">[5]</a> <a href="#">[6]</a>
Storage Temperature	Room Temperature, sealed in a dry environment. <a href="#">[7]</a>

## Experimental Protocols: Safe Handling and Storage

The following protocols are based on standard laboratory procedures for handling potentially hazardous chemicals and information derived from the SDS of 5-Fluoro-1H-indazole.

### 4.1. Personal Protective Equipment (PPE)

A diagram of the recommended personal protective equipment workflow is provided below.

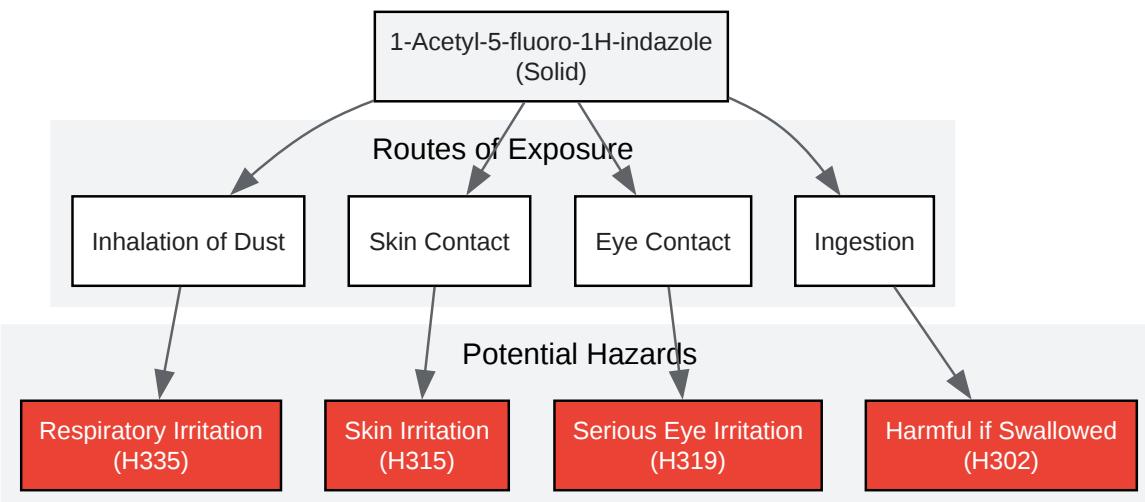
### Personal Protective Equipment (PPE)

Use in a well-ventilated area or with a fume hood

Laboratory coat

Chemical-resistant gloves (e.g., nitrile)

Safety glasses with side-shields or goggles



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)